

literature review of 4-Fluoroisophthalic acid research

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Compound of Interest

Compound Name: 4-Fluorobenzene-1,3-dicarboxylic acid

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An In-depth Technical Guide to 4-Fluoroisophthalic Acid

Abstract

4-Fluoroisophthalic acid (4-FIPA) is a fluorinated aromatic dicarboxylic acid that serves as a crucial building block in the synthesis of advanced materials and complex organic molecules. Its unique properties, imparted by the fluorine atom and the meta-disposed carboxylic acid groups, make it a valuable monomer for high-performance polymers and a versatile ligand in the construction of metal-organic frameworks (MOFs). This technical guide provides a comprehensive review of the existing research on 4-FIPA, detailing its physicochemical properties, synthesis, and applications, with a focus on its role in materials science and potential in drug development.

Physicochemical Properties

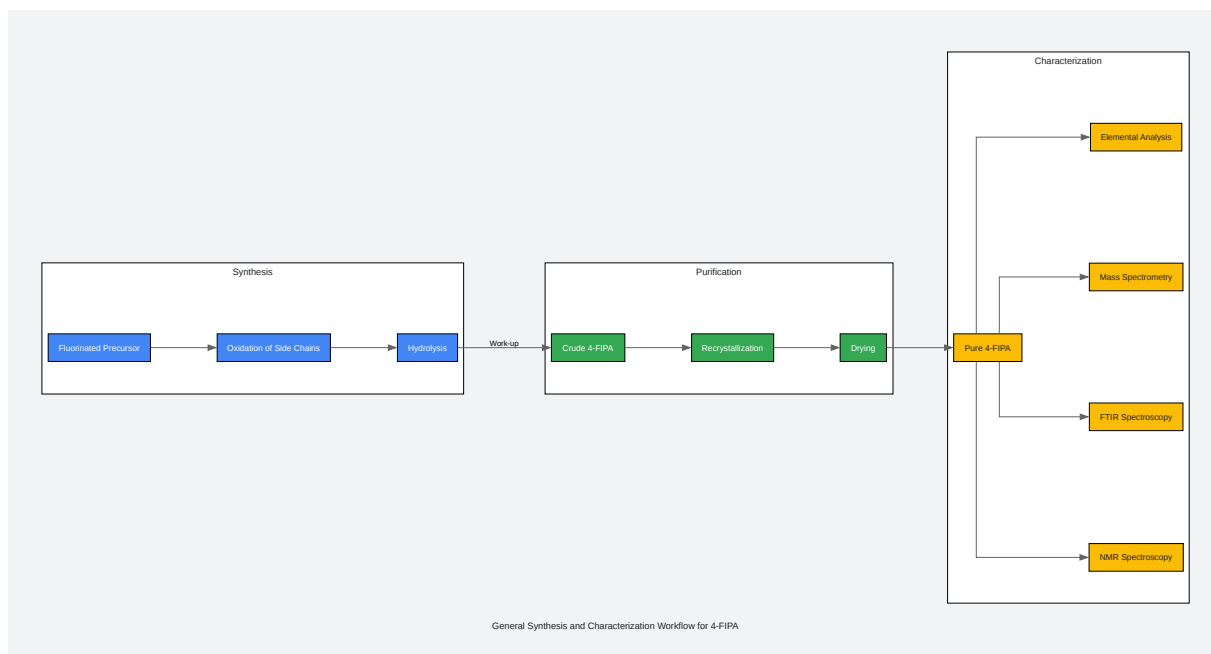
4-Fluoroisophthalic acid is a solid organic compound at room temperature. The presence of the electron-withdrawing fluorine atom influences the acidity of the carboxylic groups and the electronic properties of the aromatic ring, which in turn affects the properties of materials derived from it.

Table 1: General and Physicochemical Properties of 4-Fluoroisophthalic Acid

Property	Value	Reference(s)
IUPAC Name	4-Fluorobenzene-1,3-dicarboxylic acid	
CAS Number	327-95-7	[1]
Molecular Formula	C ₈ H ₅ FO ₄	[1]
Molecular Weight	184.12 g/mol	[1]
Storage Condition	Room Temperature	[1]

Synthesis and Characterization

While specific, detailed industrial synthesis protocols for 4-FIPA are proprietary, a general workflow can be inferred from standard organic chemistry principles, often starting from fluorinated benzene derivatives. Post-synthesis, characterization is crucial to confirm purity and structure.



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Caption: General workflow for the synthesis and characterization of 4-FIPA.

Crystal Structure and Supramolecular Chemistry

The crystal engineering of isophthalic acid analogues is a subject of significant interest. While a detailed crystal structure for 4-FIPA was not found in the surveyed literature, the structure of its isomer, 5-Fluoroisophthalic acid, provides valuable insights. In the crystal structure of 5-Fluoroisophthalic acid ($C_8H_5FO_4$), the molecule is nearly planar, and the crystal packing is dominated by intermolecular $O-H\cdots O$ hydrogen bonds between carboxylic acid groups and $C-H\cdots F$ interactions, forming a two-dimensional supramolecular array.[2][3][4] This highlights the crucial role of hydrogen bonding and potential fluorine interactions in directing the solid-state assembly.

Table 2: Crystallographic Data for 5-Fluoroisophthalic Acid (Isomer of 4-FIPA)

Parameter	Value	Reference(s)
Formula	C ₈ H ₅ FO ₄	[2][3]
Molecular Weight	184.12	[2][3]
Crystal System	Monoclinic	[2][3]
Space Group	P2 ₁ /m	[2]
a (Å)	3.7736 (8)	[2][3]
b (Å)	16.292 (4)	[2][3]
c (Å)	6.2753 (14)	[2][3]
β (°)	91.871 (5)	[2][3]
Volume (Å ³)	385.60 (14)	[2][3]
Z	2	[2][3]
Temperature (K)	297	[2][3]

Applications in Materials Science

4-FIPA is a key component in the synthesis of advanced polymers and metal-organic frameworks (MOFs) due to its rigid structure and functional groups.

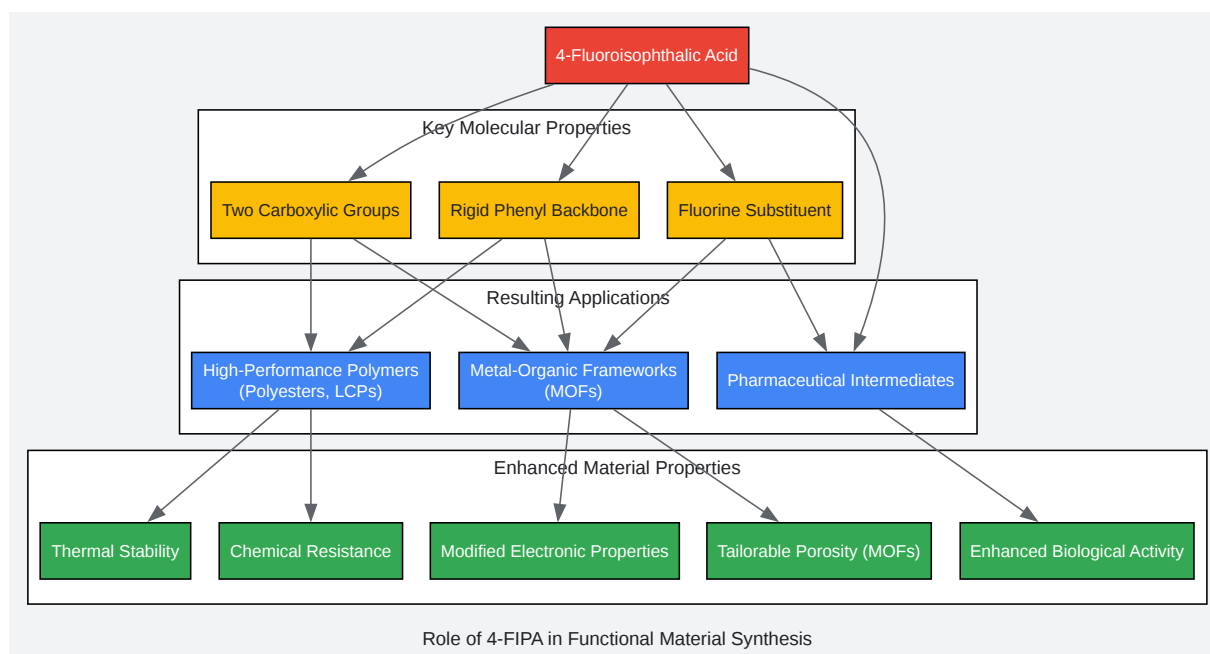
High-Performance Polymers

It serves as a monomer in the production of polyesters and polyamides.[1] The incorporation of 4-FIPA can enhance thermal stability, chemical resistance, and mechanical properties.[1] It is also employed in developing liquid crystal polymers (LCPs), which are utilized in electronics and aerospace applications due to their exceptional performance at high temperatures.[1]

Metal-Organic Frameworks (MOFs)

Isophthalic acid derivatives are widely used as organic linkers to construct MOFs. These crystalline coordination polymers have applications in gas storage, separation, and catalysis.[5] The fluorine substituent in 4-FIPA can modulate the electronic properties and pore environment

of the resulting MOF, potentially influencing its selectivity and catalytic activity. The general process involves a solvothermal reaction between a metal salt and the 4-FIPA ligand.



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Caption: Logical relationships between 4-FIPA's properties and its applications.

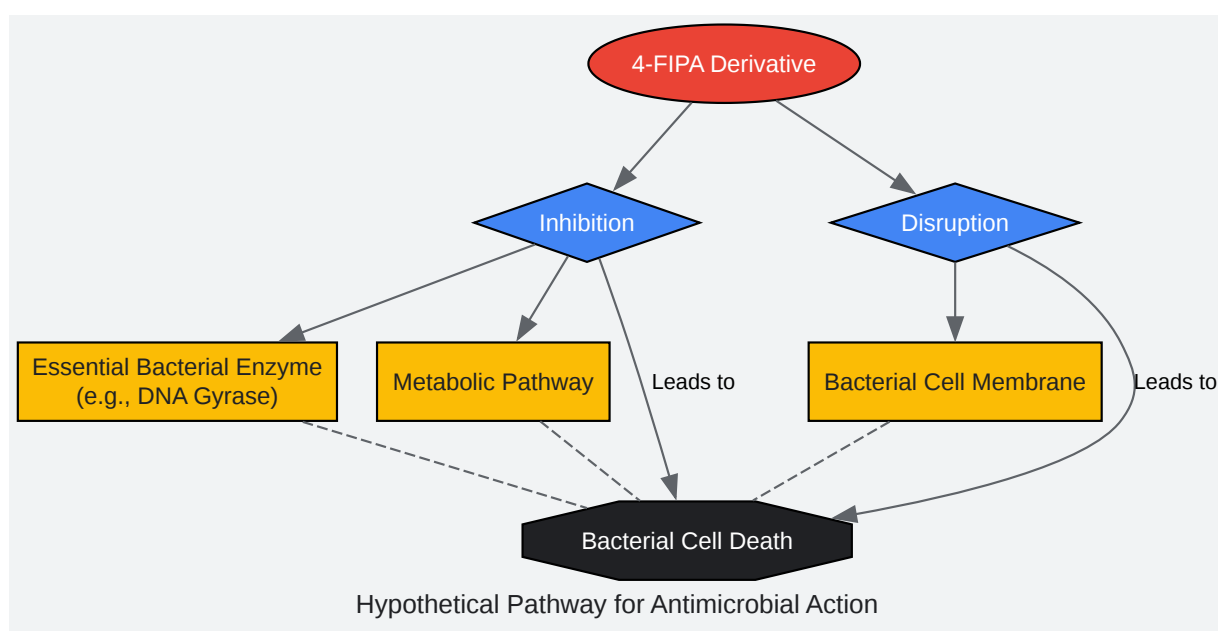
Potential in Drug Development

While direct studies on the biological activity of 4-FIPA are scarce, research on related isophthalic acid derivatives suggests potential avenues for exploration. For instance, variously substituted anilides and hydrazones of 4-hydroxyisophthalic acid have been prepared and investigated for their antibacterial and antifungal activities.[6][7] These studies indicate that the isophthalic acid scaffold can be a basis for developing new antimicrobial agents. The fluorine atom in 4-FIPA is known to enhance metabolic stability and binding affinity in drug candidates,

making it a valuable intermediate for creating fluorinated aromatic compounds for pharmaceuticals and agrochemicals.[1]

Hypothetical Antimicrobial Mechanism

Many antimicrobial agents function by disrupting the bacterial cell membrane, inhibiting essential enzymes, or interfering with nucleic acid synthesis.[8] A hypothetical signaling pathway for a 4-FIPA derivative could involve the inhibition of a key bacterial enzyme.



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Caption: Hypothetical mechanism for a 4-FIPA-based antimicrobial agent.

Experimental Protocols

General Protocol for Solvothermal Synthesis of a MOF

This protocol is a generalized procedure based on methods reported for MOFs using isophthalic acid derivatives.[5][9]

- **Reactant Preparation:** In a Teflon-lined autoclave, dissolve 4-Fluoroisophthalic acid (1 mmol) and a metal salt (e.g., $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$, 1 mmol) in a suitable solvent, such as N,N-dimethylformamide (DMF, 10 mL).
- **Sealing and Heating:** Seal the autoclave and place it in a programmable oven.
- **Reaction:** Heat the mixture to a specific temperature (typically 100-150 °C) for a period of 24-72 hours.
- **Cooling:** Allow the autoclave to cool slowly to room temperature.
- **Product Isolation:** Collect the resulting crystals by filtration, wash them with the solvent (e.g., DMF), and dry them at room temperature.

Protocol for Single-Crystal X-ray Diffraction (SC-XRD)

This protocol is standard for determining the crystal structure of materials like MOFs or the acid itself.^{[2][3]}

- **Crystal Selection:** Select a suitable single crystal of the compound under an optical microscope and mount it on a goniometer head.
- **Data Collection:** Place the mounted crystal on a diffractometer (e.g., Bruker APEXII CCD).^[3]
- **Data Acquisition:** Collect diffraction data at a specific temperature (e.g., 297 K) using a radiation source like Mo $\text{K}\alpha$.^[3]
- **Data Reduction:** Process the collected data, including integration of the reflection intensities and absorption corrections.
- **Structure Solution and Refinement:** Solve the crystal structure using direct methods (e.g., with SHELXS97) and refine it using full-matrix least-squares on F^2 (e.g., with SHELXL97).^[2]

Protocol for Antimicrobial Disk-Diffusion Assay

This method is used to screen for antimicrobial activity, as described for related compounds.^[6]
^[7]

- **Organism Preparation:** Prepare a standardized inoculum of the target microorganism (e.g., *S. aureus*, *E. coli*).
- **Plate Inoculation:** Uniformly spread the inoculum onto the surface of an agar plate (e.g., Mueller-Hinton agar).
- **Disk Application:** Impregnate sterile paper disks with a known concentration of the test compound (dissolved in a suitable solvent like DMSO). Place the disks onto the agar surface.
- **Incubation:** Incubate the plates under appropriate conditions (e.g., 37 °C for 24 hours).
- **Result Measurement:** Measure the diameter of the zone of inhibition (the clear area around the disk where microbial growth is prevented). The size of the zone correlates with the antimicrobial activity.

Conclusion

4-Fluoroisophthalic acid is a highly versatile chemical intermediate with established importance in polymer science and a growing role in the development of advanced materials like MOFs. The fluorine substitution provides a powerful tool for tuning material properties, including thermal stability, chemical resistance, and electronic characteristics. While its direct biological applications are not yet extensively explored, the proven antimicrobial activity of structurally related compounds suggests that 4-FIPA is a promising scaffold for future research in drug development and agrochemicals. Further investigation into its synthesis, crystal engineering, and biological screening is warranted to fully unlock its potential.

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